

Personal protective equipment for handling Aconitic acid, triallyl ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aconitic acid, triallyl ester

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Safe Handling and Disposal of Aconitic Acid, Triallyl Ester

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for handling **Aconitic acid, triallyl ester** (also known as Triallyl Aconitate). The following procedures and data are compiled to ensure the safe use of this chemical in a laboratory setting, minimizing risks and providing clear guidance on operational and emergency protocols.

Key Quantitative Data

A summary of the known physical and chemical properties of **Aconitic acid, triallyl ester** is presented below. Please note that some data is estimated and should be used as a guideline.

Property	Value
Molecular Formula	C ₁₅ H ₁₈ O ₆
Molecular Weight	294.3 g/mol
Boiling Point	108 °C at 0.1 mmHg
Density (estimate)	1.1975 g/cm ³
Refractive Index (estimate)	1.4359

Operational Plan: Step-by-Step Handling Procedures

Safe handling of **Aconitic acid, triallyl ester** requires adherence to the following procedural steps, from acquisition to disposal.

Receiving and Storage

- Inspect: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Compatibility: Keep away from strong oxidizing agents.

Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Hand Protection: Wear protective gloves.
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[2]
- Respiratory Protection: Under normal use conditions with adequate ventilation, no respiratory protection is typically required. For large-scale operations or in case of spills, use a NIOSH/MSHA or European Standard EN 136 approved respirator.

Handling and Use

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood.
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[1][2]
- Avoid Inhalation: Avoid breathing vapors or mists.[1]
- Hygiene: Wash hands thoroughly after handling. Remove and wash contaminated clothing before reuse.[1][2]

Spill and Leak Procedure

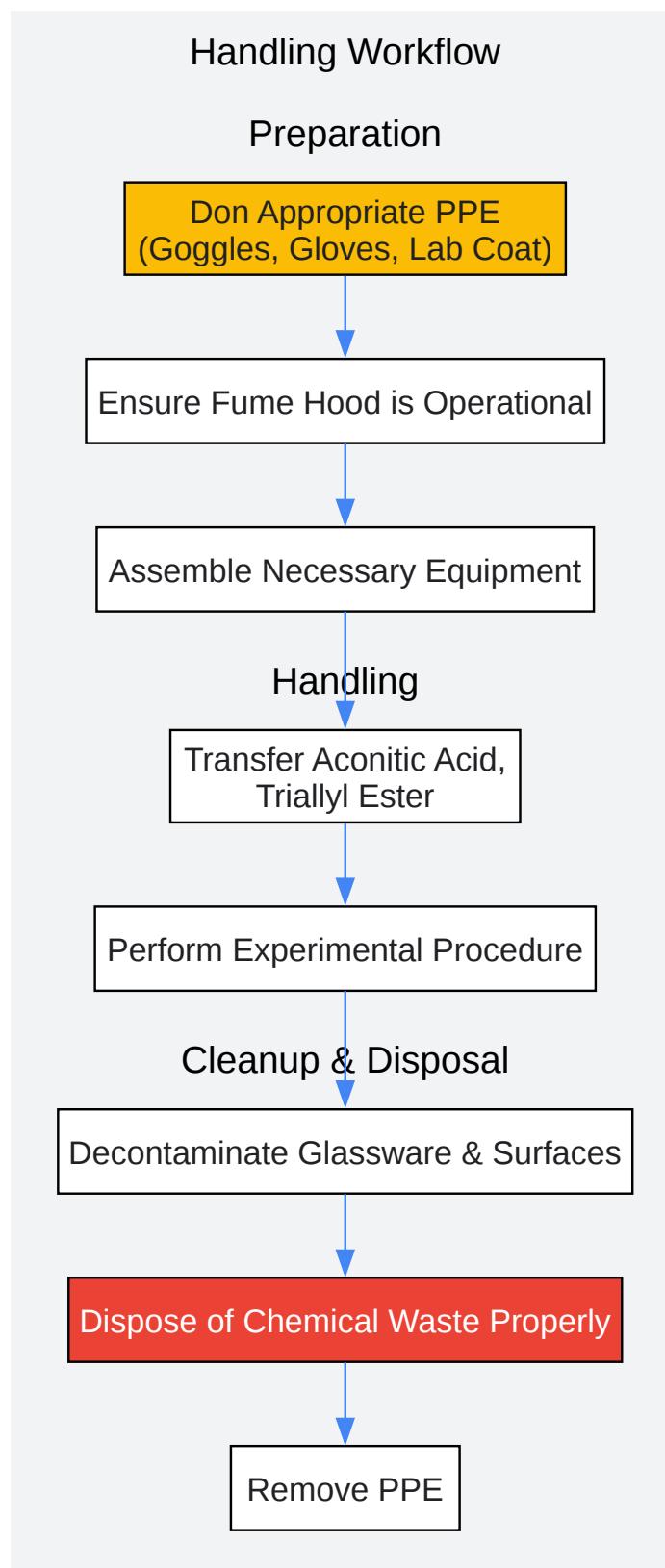
- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[[2](#)]
- Clean-up: Clean the spill area thoroughly with an appropriate solvent.

Disposal Plan

Chemical waste must be disposed of in accordance with local, regional, and national regulations.

- Waste Classification: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[[1](#)]
- Containerization: Collect waste in a designated, properly labeled, and sealed container.
- Disposal Route: Dispose of contents/container to an approved waste disposal plant.[[1](#)] Do not empty into drains.[[1](#)]

Visual Workflow for Handling Aconitic Acid, Triallyl Ester



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Caption: A logical workflow for the safe handling of **Aconitic acid, triallyl ester**.

Emergency Response and First Aid

Immediate and appropriate action is crucial in the event of an emergency.

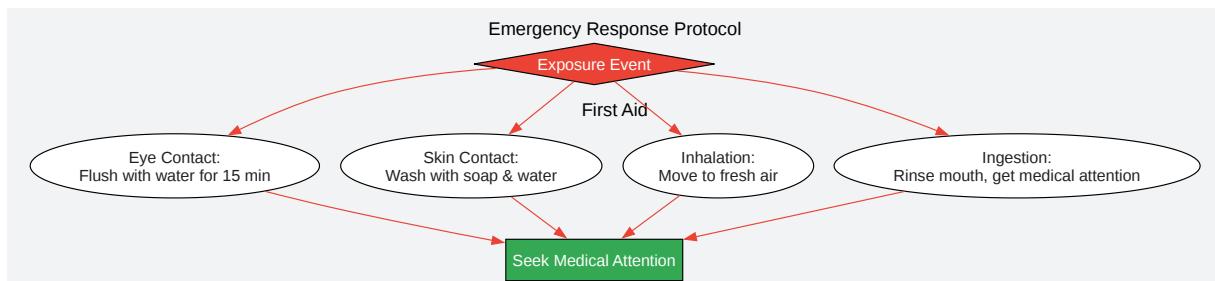
First Aid Measures

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[\[3\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[\[2\]](#)[\[3\]](#)
- Ingestion: Clean mouth with water. Get medical attention.[\[1\]](#)[\[3\]](#)

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or foam.
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)
- Hazardous Combustion Products: Carbon monoxide (CO) and carbon dioxide (CO2).[\[1\]](#)

Emergency Response Logic



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Caption: Immediate actions for emergency response and first aid.

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- To cite this document: BenchChem. [Personal protective equipment for handling Aconitic acid, triallyl ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078717#personal-protective-equipment-for-handling-aconitic-acid-triallyl-ester]

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